

Commercial Sources and Technical Applications of High-Purity Aldosterone-d4

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Compound of Interest

Compound Name: Aldosterone-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of high-purity deuterated aldosterone (**Aldosterone-d4**), a critical internal standard for accurate quantification in research and clinical settings. This document summarizes key product specifications from various suppliers and outlines a typical experimental workflow for its application in liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Introduction

Aldosterone-d4 is a stable isotope-labeled analog of aldosterone, the primary mineralocorticoid hormone. Its use as an internal standard is essential for correcting for matrix effects and variations in sample preparation and instrument response in quantitative bioanalysis. The high purity of the deuterated standard is paramount for achieving accurate and reproducible results in pharmacokinetic studies, therapeutic drug monitoring, and metabolic research.[1]

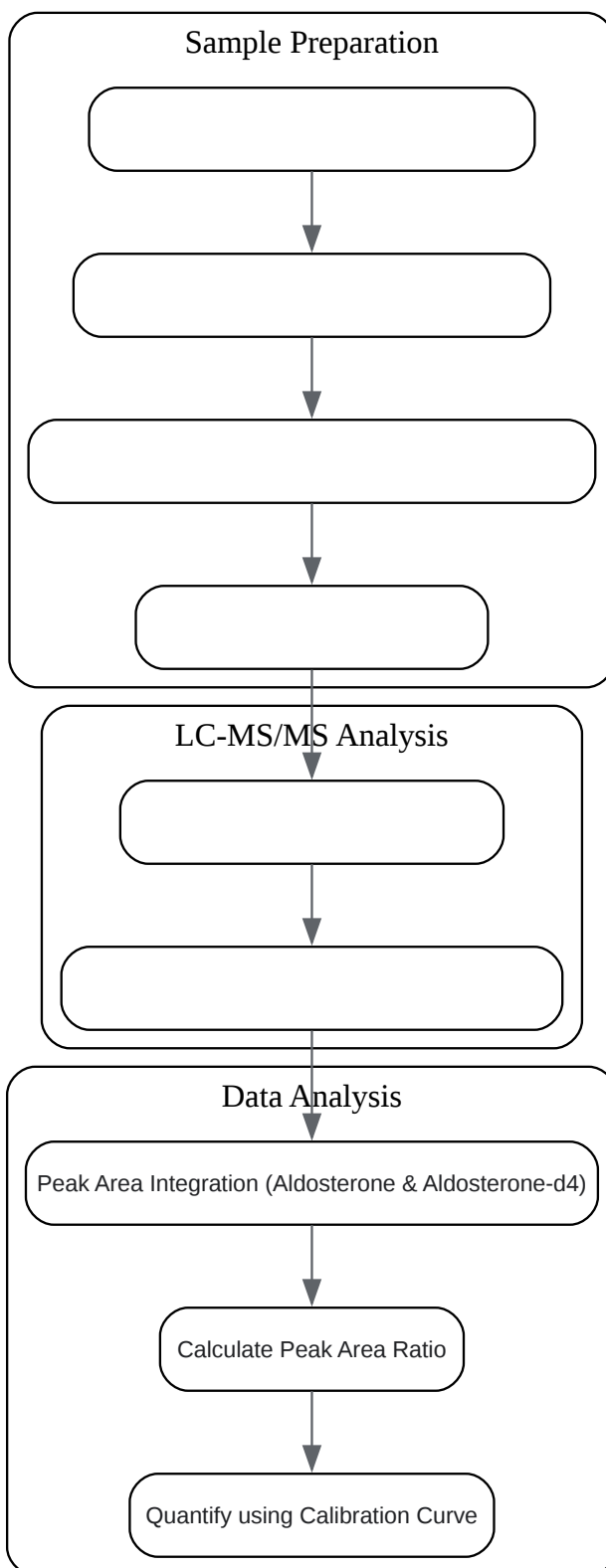
Commercial Availability of High-Purity Aldosterone-d4

A number of reputable suppliers offer high-purity **Aldosterone-d4** for research and pharmaceutical applications. The following table summarizes the key specifications of **Aldosterone-d4** products available from prominent vendors. Researchers are advised to consult the suppliers' websites for the most current product information and to request certificates of analysis for detailed purity data.

Supplier	Product Name/Number	Isotopic Purity	Chemical Purity	Concentration/Formulation
Sigma-Aldrich	Aldosterone-9,11,12,12-d4 solution	≥98 atom % D	≥97% (CP)	100 µg/mL in acetonitrile
Veeprho	Aldosterone-D4	Not specified	Not specified	Not specified
MedchemExpress	Aldosterone-d4	Not specified	Not specified	Not specified
Gentaur	Aldosterone-D4 / GNT-ST-28223	Not specified	Not specified	Not specified
Clinisciences	Aldosterone-D4 / RM-A150544	Not specified	Not specified	Available in 10mg, 25mg, 50mg, 100mg pack sizes
LGC Standards	Aldosterone-d4 / TRC-A514703	Not specified	Not specified	Neat
IsoSciences	d4-Aldosterone	Not specified	Not specified	100 µg/mL stock solution

Experimental Workflow: Aldosterone-d4 as an Internal Standard in LC-MS/MS

The following diagram illustrates a typical workflow for the quantification of aldosterone in a biological sample using **Aldosterone-d4** as an internal standard. This method is widely adopted for its high sensitivity and specificity.[2]



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Caption: Workflow for quantitative analysis using **Aldosterone-d4** as an internal standard.

Methodological Considerations

When utilizing deuterated standards such as **Aldosterone-d4**, it is crucial to consider potential issues like isotopic exchange. For aldosterone, deuterium labels can be in base-sensitive positions, and exposure to basic conditions may lead to the exchange of deuterium with protons from the solvent, compromising the accuracy of the results.[3] Therefore, careful optimization of sample preparation and chromatographic conditions is necessary to ensure the stability of the labeled internal standard throughout the analytical process.

Conclusion

High-purity **Aldosterone-d4** is a readily available and indispensable tool for the accurate quantification of aldosterone in various biological matrices. The selection of a suitable commercial source should be based on a thorough evaluation of the product's specifications and the supplier's quality control documentation. By implementing a validated analytical workflow, researchers can achieve reliable and reproducible data for their studies in endocrinology, pharmacology, and clinical diagnostics.

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References

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